

Introduction to Solvent Violet 13: An Anthraquinone

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Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B083482

Solvent Violet 13, chemically known as 1-hydroxy-4-(p-tolylamino)anthraquinone, is a synthetic dye belonging to the robust anthraquinone class.[1] Its properties. The fused aromatic ring system of the anthraquinone core imparts exceptional thermal and chemical stability, while the substituted amino

Unlike water-soluble dyes, **Solvent Violet 13** is characterized by its insolubility in aqueous media and its high solubility in a range of organic solvents [4][5] This lipophilic nature is fundamental to its primary applications, enabling its intimate integration into non-polar polymer matrices and hydrocarbon colorant in industrial plastics to a functional molecule in advanced optical materials.

Caption: Chemical structure of **Solvent Violet 13**.

Core Application: High-Performance Coloration of Thermoplastics

The most extensive industrial application of **Solvent Violet 13** is the coloration of engineering plastics.[7] Its success in this domain is not merely due to demanding processing conditions of thermoplastics.

Causality of Performance:

- Thermal Stability:** The anthraquinone structure is inherently stable, allowing the dye to resist thermal degradation at the high temperatures (often > 250°C) of polycarbonate (PC), polyethylene terephthalate (PET), and acrylonitrile butadiene styrene (ABS).[2][6][8] This prevents color shifting or loss of performance.
- Lightfastness:** The dye exhibits excellent resistance to photofading, with lightfastness ratings typically between 6 and 8 on the Blue Wool Scale in textile applications. In industrial plastics, this translates to products exposed to sunlight, a critical factor for automotive components and consumer goods.[6]
- Migration Resistance:** Once dissolved in the polymer matrix, **Solvent Violet 13** shows minimal tendency to "bleed" or migrate to the surface of the material's lifetime.[7][11][12]

Performance Characteristics in Various Polymers

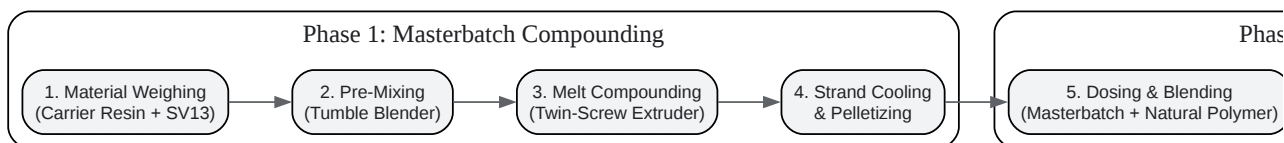
The compatibility and performance of **Solvent Violet 13** can be summarized across several common thermoplastics:

Polymer	Heat Resistance (°C)	Lightfastness (1-8)	Migration Resistance (1-5)
Polystyrene (PS/HIPS)	~260-300°C[4][13]	7-8[13]	5[4]
ABS	~280-300°C[4][5]	7[4]	5[4]
Polycarbonate (PC)	~300-350°C[8]	7-8[9]	5[4]
PMMA	~280°C[5]	7-8[6]	5[4]
PET	~300°C[2]	7[4]	5[4]
Rigid PVC (RPVC)	~280°C[2][5]	6-7[6]	4-5[4]

Protocol 1: Incorporation into Thermoplastics via Masterbatch Compounding

This protocol describes the standard industry method for creating a concentrated color masterbatch, which is then used to color the bulk polymer during dispersion and color consistency.

Principle: A masterbatch is a concentrated mixture of the pigment encapsulated within a carrier resin. Using a masterbatch avoids issues with handling the final product.^[6]



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Caption: Workflow for coloring thermoplastics using a masterbatch.

Methodology:

- **Material Selection & Preparation:**
 - **Carrier Resin:** Select a carrier resin that is compatible with the final (let-down) polymer. A low-melt-flow-index version of the same polymer is often preferred.
 - **Solvent Violet 13:** Use the dye in its powder or microgranulate form. The microgranulate form is preferred for reduced dust and improved handling.
 - **Drying:** Dry both the carrier resin and the dye powder according to their respective technical data sheets to prevent processing defects caused by moisture.
- **Weighing and Pre-Mixing:**
 - Accurately weigh the carrier resin and **Solvent Violet 13** to achieve the desired high concentration (e.g., 10-30% dye loading by weight).
 - Combine the materials in a tumble blender or high-speed mixer and mix for 10-15 minutes to achieve a homogenous dry blend.
- **Melt Compounding:**
 - Set the temperature profile of a twin-screw extruder appropriate for the carrier resin. The profile should ensure complete melting and mixing with the dry blend.
 - Feed the dry blend into the extruder at a consistent rate. The high-shear environment of the twin screws ensures intensive and uniform dispersion of the pigment.
 - **Causality:** The twin-screw extruder's design is critical for breaking down any agglomerates and achieving a high-quality molecular dispersion of the pigment for color transparency.
- **Cooling and Pelletizing:**
 - Extrude the molten, colored polymer through a die into strands.
 - Pass the strands through a water bath to cool and solidify them.
 - Feed the cooled strands into a pelletizer to produce the final masterbatch pellets.
- **Quality Control:**
 - Perform a "let-down" test by mixing a small, precise amount of the masterbatch pellets with the natural target polymer (e.g., at a 1:100 ratio).
 - Injection mold a sample plaque and verify the color against a standard using a spectrophotometer. Check for undispersed specks or streaks.

Advanced Application: Fluorescent Tagging and Probing

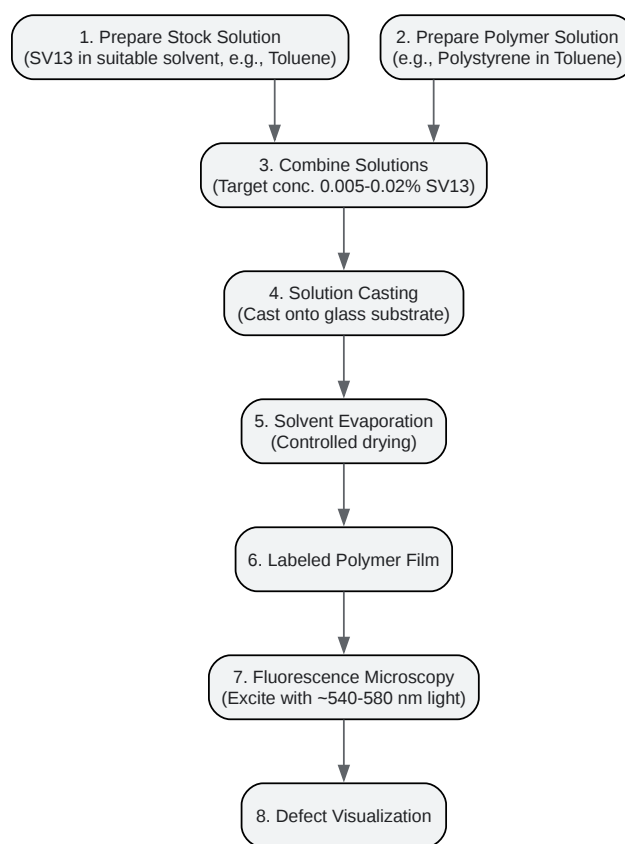
Beyond its role as a bulk colorant, the inherent fluorescence of **Solvent Violet 13** makes it a valuable tool for research applications, particularly for vi

Causality of Application: When excited by light of a suitable wavelength (typically in the green-yellow region of the spectrum), **Solvent Violet 13** emits phenomenon known as fluorescence. This emission can be detected with high sensitivity, allowing the dye to act as a tracer or tag within a material s

Protocol 2: Fluorescent Labeling of Polymer Films for Defect Analysis

This protocol outlines a method for incorporating **Solvent Violet 13** at a low concentration into a polymer film to enable the use of fluorescence micro voids or inclusions.

Principle: At low concentrations, the dye will be evenly dispersed throughout the polymer matrix. Any disruption to this uniformity, such as a void, an a alter the local fluorescence signal, making the defect easily visible under a fluorescence microscope.



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Caption: Workflow for preparing a fluorescently labeled polymer film.

Methodology:

- Solution Preparation:
 - Dye Stock Solution: Prepare a 0.1% (w/v) stock solution of **Solvent Violet 13** in a suitable solvent like toluene or dichloromethane.[2] Use a volu necessary.
 - Polymer Solution: Prepare a 10% (w/v) solution of the host polymer (e.g., Polystyrene) in the same solvent. Dissolution may take several hours c
- Doping the Polymer:

- Calculate the volume of dye stock solution needed to achieve the desired final concentration in the polymer film (typically 0.005% to 0.02% by wt).
- Add the calculated volume of dye stock solution to the polymer solution and stir for at least 1 hour to ensure homogeneity.
- Film Casting:
 - Clean a glass substrate (e.g., a microscope slide) meticulously.
 - Place the substrate on a perfectly level surface in a fume hood.
 - Cast the doped polymer solution onto the substrate. The volume will determine the final film thickness. A doctor blade can be used for more control.
- Drying and Annealing:
 - Cover the casting setup with a petri dish or beaker to slow the rate of solvent evaporation, which helps to produce a more uniform film.
 - Allow the solvent to evaporate completely (typically 12-24 hours).
 - Optional: Anneal the film in a vacuum oven at a temperature just above the polymer's glass transition temperature to remove residual solvent and improve film quality.
- Microscopic Analysis:
 - Mount the polymer film on a fluorescence microscope.
 - Use an appropriate filter cube (e.g., one with an excitation filter around 540-580 nm and an emission filter that passes violet-blue light).
 - Acquire images. The bulk of the film should show a uniform, characteristic fluorescence. Defects like voids will appear as dark spots, while dye aggregates appear as bright spots.

Characterization and Quality Control Protocols

Validating the properties of the raw dye is a prerequisite for any application. The following are standard protocols for characterizing **Solvent Violet 13**.

Protocol 3: Determination of Maximum Absorbance (λ_{max}) using UV-Visible Spectroscopy

Principle: This protocol determines the wavelength at which the dye shows maximum absorbance in a specific solvent, a key parameter for quality control.

Methodology:

- Prepare a Stock Solution: Accurately weigh ~10 mg of **Solvent Violet 13** and dissolve it in 100 mL of a spectroscopic-grade solvent (e.g., toluene).
- Prepare a Dilute Solution: Pipette 1 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with the same solvent to create a known concentration.
- Spectrophotometer Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up.
- Baseline Correction: Fill a quartz cuvette with the pure solvent and use it to perform a baseline correction across the desired wavelength range (e.g., 400-700 nm).
- Sample Measurement: Rinse the cuvette with the dilute dye solution, then fill it and place it in the spectrophotometer.
- Data Acquisition: Scan the sample across the wavelength range.
- Analysis: Identify the wavelength corresponding to the highest absorbance peak. This is the λ_{max} .

Concluding Remarks

Solvent Violet 13 is a highly versatile and robust dye whose utility in material science is firmly established. Its exceptional stability makes it an ideal choice for applications requiring long-term performance. Its fluorescent properties open avenues for advanced research in material characterization and analysis. The protocols and principles outlined in this guide provide a foundation for utilizing the capabilities of this important anthraquinone dye.

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